

Application Note: Measurement of Static Contact Angle on Poly(nonafluorohexyl methacrylate) Films

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Compound of Interest

Compound Name: 3,3,4,4,5,5,6,6,6,6-Nonafluorohexyl methacrylate

Cat. No.: B167916

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Poly(nonafluorohexyl methacrylate) is a fluorinated polymer notable for its low surface energy, chemical inertness, and hydrophobic properties. These characteristics make it a material of interest in applications requiring non-wetting surfaces, such as biomedical devices, anti-fouling coatings, and advanced drug delivery systems. The wettability of a polymer surface is a critical parameter that influences its interaction with biological and chemical environments. The static contact angle is a fundamental and widely used quantitative measure to determine the wettability of a solid surface. This application note provides a detailed protocol for the preparation of poly(nonafluorohexyl methacrylate) films and the subsequent measurement of their static contact angle using the sessile drop method.

Principle of Static Contact Angle Measurement

The static contact angle (θ) is the angle formed at the three-phase boundary where a liquid, gas (typically air), and solid intersect. The measurement is governed by Young's equation, which relates the contact angle to the interfacial tensions between the three phases. A high contact angle ($>90^\circ$) indicates low wettability and a hydrophobic surface, whereas a low contact angle ($<90^\circ$) signifies high wettability and a hydrophilic surface. For highly fluorinated polymers

like poly(nonafluorohexyl methacrylate), water contact angles are expected to be high, reflecting their characteristic hydrophobicity.

Experimental Protocols

Protocol 1: Preparation of Poly(nonafluorohexyl methacrylate) Films via Spin Coating

This protocol describes the creation of thin, uniform polymer films on a solid substrate, which is essential for accurate and reproducible contact angle measurements.

Materials and Equipment:

- Poly(nonafluorohexyl methacrylate) polymer
- Solvent (e.g., Hexafluoroisopropanol (HFIP) or a suitable fluorinated solvent)
- Substrates (e.g., silicon wafers, glass microscope slides)
- Beakers and graduated cylinders
- Pipettes
- Spin coater
- Hot plate or vacuum oven
- Cleaning agents: Acetone, Isopropanol (IPA), Deionized (DI) water
- Nitrogen gas line for drying

Procedure:

- Substrate Cleaning:
 - Place the substrates in a beaker and sonicate for 15 minutes sequentially in acetone, isopropanol, and DI water.
 - Dry the cleaned substrates under a stream of nitrogen gas.

- Optional: For enhanced cleaning, treat the substrates with oxygen plasma for 5 minutes to remove any residual organic contaminants and create a hydrophilic surface.
- Polymer Solution Preparation:
 - Prepare a 1-2% (w/v) solution of poly(nonafluorohexyl methacrylate) in a suitable solvent (e.g., HFIP).
 - Ensure the polymer is fully dissolved by stirring or gentle agitation. The solution should be clear and homogenous.
- Spin Coating:
 - Place a cleaned, dry substrate onto the chuck of the spin coater and engage the vacuum.
 - Dispense a small volume of the polymer solution onto the center of the substrate, enough to cover the surface.
 - Spin the substrate at a speed of 1000-3000 RPM for 30-60 seconds. The final film thickness will depend on the solution concentration and spin speed.
- Film Annealing:
 - Carefully remove the coated substrate from the spin coater.
 - Place the substrate on a hot plate set to a temperature just above the glass transition temperature of the polymer (typically 80-100°C) for 10-15 minutes to remove residual solvent and anneal the film. Alternatively, dry in a vacuum oven.
 - Allow the film to cool to room temperature in a desiccator before measurement.

Protocol 2: Static Contact Angle Measurement

This protocol follows the general principles outlined in ASTM D5946 for measuring the contact angle of a water droplet on a polymer film.[\[1\]](#)[\[2\]](#)

Materials and Equipment:

- Goniometer or contact angle measuring system with a high-resolution camera
- Syringe with a flat-tipped needle for droplet deposition
- Probe liquids: Deionized (DI) water, Diiodomethane
- Prepared poly(nonafluorohexyl methacrylate) film samples
- Anti-static device (optional, but recommended)[3]

Procedure:

- Instrument Setup and Calibration:
 - Turn on the goniometer and the light source.
 - Calibrate the instrument according to the manufacturer's instructions.
- Environmental Control:
 - Conduct all measurements in a controlled environment, ideally at 23 ± 2 °C and $50 \pm 10\%$ relative humidity, as environmental conditions can influence the results.[3]
- Sample Placement:
 - Place the polymer-coated substrate on the sample stage. Ensure it is level and free of dust or contaminants.
 - Use an anti-static ionizer to eliminate any static charges on the polymer surface, which can distort the droplet shape.[3]
- Droplet Deposition (Sessile Drop Method):
 - Fill the syringe with the probe liquid (e.g., DI water).
 - Carefully dispense a small droplet of a specific volume (typically 2-5 μL) from the syringe, leaving it suspended at the needle tip.
 - Slowly raise the sample stage until the polymer film makes contact with the droplet.

- Gently lower the stage, allowing the droplet to detach from the needle and rest on the film surface. Avoid imparting any kinetic energy to the droplet.[2]
- Image Capture and Analysis:
 - Immediately after deposition, capture a high-resolution image of the droplet profile.
 - Use the instrument's software to analyze the image. The software will fit a mathematical model (e.g., Young-Laplace) to the droplet shape to accurately determine the angle at the liquid-solid interface.
 - Record the static contact angle from both the left and right sides of the droplet.
- Replicate Measurements:
 - Repeat the measurement at a minimum of five different locations on the film surface to ensure statistical validity and account for any surface heterogeneity.
 - Calculate the average contact angle and the standard deviation.

Data Presentation

Quantitative results should be summarized for clarity and comparison. Due to the limited availability of published data specifically for poly(nonafluorohexyl methacrylate), the following table presents expected values based on the properties of chemically similar, highly fluorinated polymers. Actual experimental results should be used to populate this table.

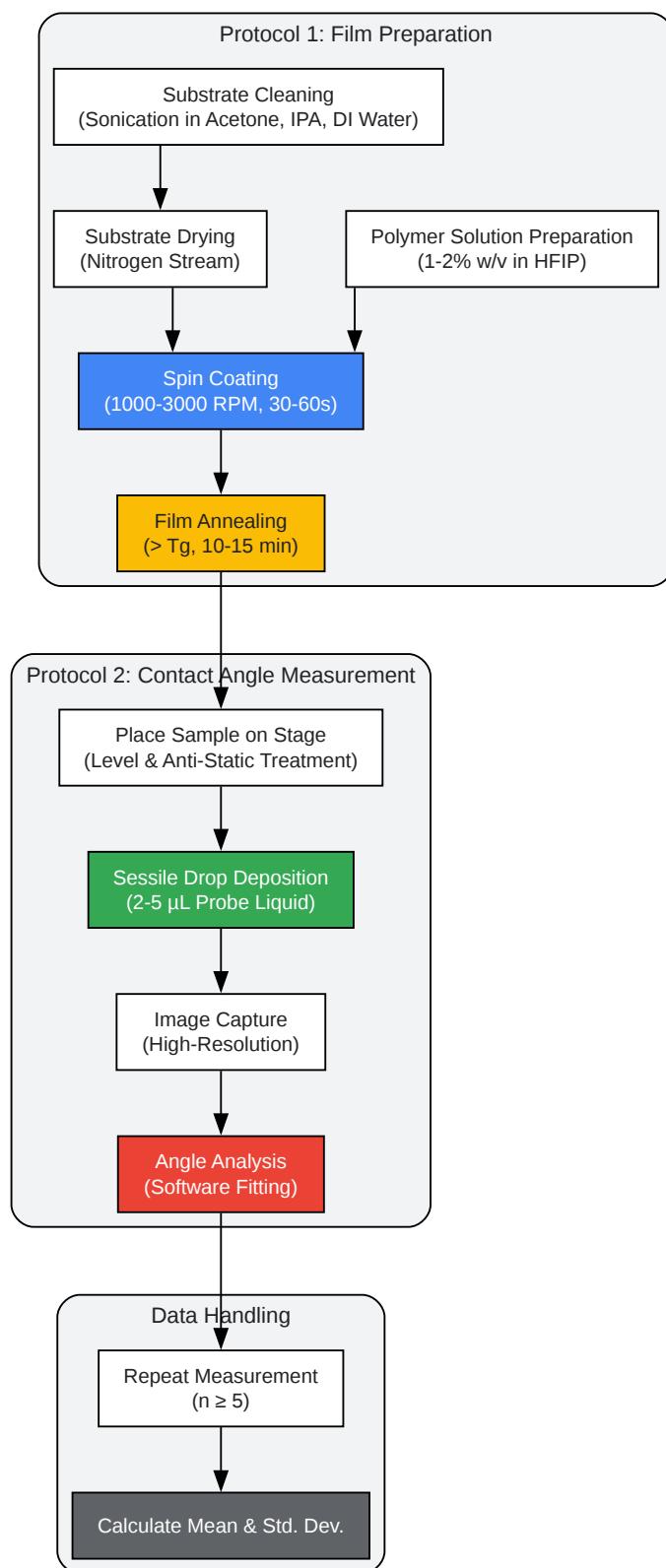
Table 1: Expected Static Contact Angles on Poly(nonafluorohexyl methacrylate) Film

Probe Liquid	Surface Tension (mN/m at 20°C)	Expected Static Contact Angle (θ)
Deionized Water	72.8	110° - 120°
Diiodomethane	50.8	70° - 80°
Glycerol	63.4	95° - 105°

Note: These are representative values for highly fluorinated acrylate/methacrylate polymers. The actual measured contact angles may vary based on film preparation, purity, and surface roughness.

Experimental Workflow Visualization

The following diagram illustrates the complete workflow for the preparation and measurement of static contact angle on poly(nonafluorohexyl methacrylate) films.

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Caption: Workflow for static contact angle measurement.

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